In-Depth Technical Guide: CEF7 Influenza Virus NP (380-388)

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Compound of Interest

Compound Name:	*CEF7, Influenza Virus NP (380-388)*
Cat. No.:	*B12430249*

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This technical guide provides a comprehensive overview of the primary literature concerning the CEF7 Influenza Virus Nucleoprotein (NP) peptide, specifically the amino acid sequence 380-388 (ELRSRYWAI). This peptide is a well-characterized cytotoxic T-lymphocyte (CTL) epitope, and this document details its immunological properties, the experimental methods used to study it, and the underlying biological pathways.

Core Concepts

The CEF7 peptide, with the sequence ELRSRYWAI, is derived from the highly conserved nucleoprotein of the Influenza A virus. It is primarily recognized by the human immune system in the context of the Human Leukocyte Antigen (HLA) class I molecule HLA-B*08:01.[1][2][3][4][5] This recognition by CD8+ T-cells is a crucial component of the cell-mediated immune response to influenza infection, leading to the elimination of virus-infected cells.

Quantitative Immunological Data

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The immunogenicity of the NP (380-388) peptide has been quantified in several studies, primarily focusing on the frequency of specific T-cells. A key finding is the influence of co-expressed HLA alleles on the magnitude of the T-cell response to this epitope.

Parameter	Finding	HLA Context	Reference
Precursor CTL Frequency	Threefold lower in HLA-B27 positive donors	HLA-B8 and HLA-B27 co-expression	[6][7][8][9][10][11][12]
T-Cell Response	Can be a dominant epitope in HLA-A2+ individuals who are also HLA-B8+	Co-expression of HLA-A2 and HLA-B8	[3]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the primary literature on Influenza NP (380-388).

Determination of Cytotoxic T-Lymphocyte Precursor (CTLp) Frequency by ELISPOT Assay

This protocol is adapted from methodologies used to quantify antigen-specific T-cell responses. [6]

Objective: To determine the frequency of NP (380-388)-specific, IFN-γ secreting T-cells in a population of peripheral blood mononuclear cells (PBMCs).

Materials:

- 96-well PVDF-membrane plates
- Anti-human IFN-γ capture antibody
- Biotinylated anti-human IFN-γ detection antibody
- Streptavidin-alkaline phosphatase conjugate

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- BCIP/NBT substrate
- Recombinant human IL-2
- CEF7 Influenza Virus NP (380-388) peptide (ELRSRYWAI)
- PBMCs isolated from HLA-typed donors
- RPMI 1640 medium supplemented with fetal calf serum, antibiotics, and L-glutamine

Procedure:

- Plate Coating: Coat 96-well PVDF plates with anti-human IFN-γ capture antibody overnight at 4°C.
- Blocking: Wash the plates with sterile PBS and block with RPMI 1640 medium containing 10% fetal calf serum for 2 hours at 37°C.
- Cell Plating: Prepare serial dilutions of PBMCs in complete RPMI medium. Add the cells to the coated and blocked wells.
- Peptide Stimulation: Add the NP (380-388) peptide to the wells at a final concentration of 10 µg/mL. For a positive control, use a mitogen like phytohemagglutinin (PHA). For a negative control, add no peptide.
- Incubation: Incubate the plates for 24-48 hours at 37°C in a humidified incubator with 5% CO2.
- Detection:
  - Wash the plates extensively with PBS containing 0.05% Tween 20.
  - Add the biotinylated anti-human IFN-γ detection antibody and incubate for 2-4 hours at room temperature.
  - Wash the plates and add streptavidin-alkaline phosphatase conjugate. Incubate for 1-2 hours at room temperature.

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- Wash the plates and add the BCIP/NBT substrate.

- Analysis: Allow spots to develop. Once spots are visible, wash the plates with distilled water to stop the reaction. Count the spots in each well using an ELISPOT reader. The frequency of CTLp is calculated based on the number of spots per number of cells plated.

Intracellular Cytokine Staining (ICS) for T-Cell Activation

This protocol is a standard method to detect cytokine production within T-cells upon specific stimulation.

Objective: To identify and quantify NP (380-388)-specific CD8+ T-cells that produce IFN-γ.

Materials:

- PBMCs from HLA-typed donors
- CEF7 Influenza Virus NP (380-388) peptide (ELRSRYWAI)
- Brefeldin A
- Anti-human CD3, CD8, and IFN-γ antibodies conjugated to fluorochromes
- Fixation and permeabilization buffers
- FACS buffer (PBS with 2% FCS and 0.1% sodium azide)

Procedure:

- Cell Stimulation:
  - Resuspend PBMCs in complete RPMI medium at a concentration of 1-2 x 10^6 cells/mL.
  - Add the NP (380-388) peptide to a final concentration of 1-10 µg/mL.
  - Add Brefeldin A to inhibit cytokine secretion.
  - Incubate for 4-6 hours at 37°C.

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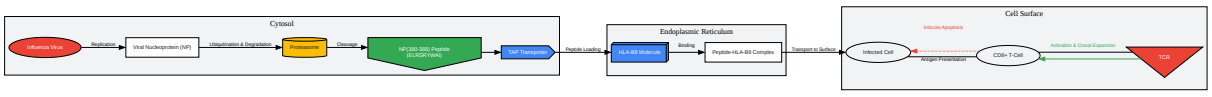
- Surface Staining:
  - Wash the cells with FACS buffer.
  - Stain with anti-CD3 and anti-CD8 antibodies for 30 minutes at 4°C in the dark.
- Fixation and Permeabilization:
  - Wash the cells and resuspend in fixation buffer for 20 minutes at room temperature.
  - Wash and resuspend in permeabilization buffer.
- Intracellular Staining:
  - Add anti-IFN-γ antibody and incubate for 30 minutes at 4°C in the dark.
- Flow Cytometry:
  - Wash the cells and resuspend in FACS buffer.
  - Acquire data on a flow cytometer.
  - Analyze the data by gating on CD3+CD8+ lymphocytes and quantifying the percentage of IFN-γ positive cells.

Visualizations

MHC Class I Antigen Presentation Pathway



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Caption: MHC Class I pathway for NP(380-388) presentation.

Experimental Workflow for ELISPOT Assay

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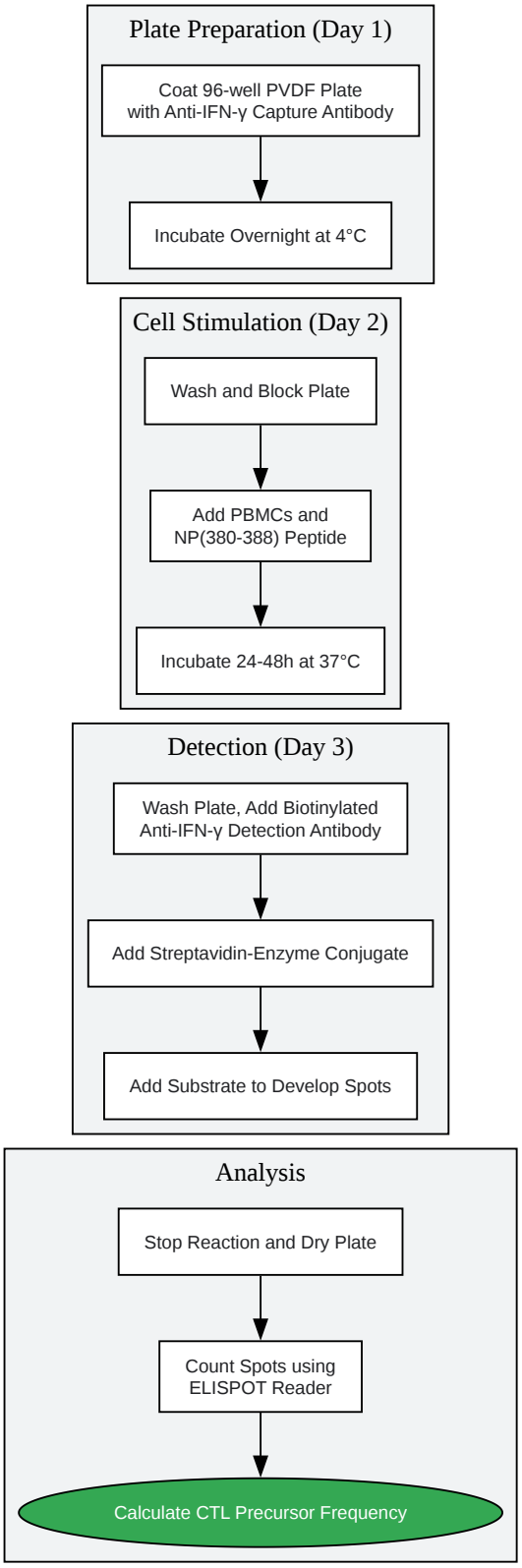

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Caption: Workflow of an ELISPOT assay for CTL enumeration.

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